

Essential Safety and Operational Guidance for Handling Sodium Hydroxide Solution (UN 1824)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SR 1824

Cat. No.: B591233

[Get Quote](#)

This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling Sodium Hydroxide Solution, identified by UN number 1824. Adherence to these procedures is vital for ensuring laboratory safety and proper chemical management.

Sodium Hydroxide solution (also known as caustic soda) is a corrosive substance that can cause severe skin burns and eye damage.^{[1][2][3]} It may also cause respiratory irritation.^{[1][4]} It is essential to handle this chemical with appropriate personal protective equipment in a well-ventilated area, such as a chemical fume hood.^{[5][6]}

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling Sodium Hydroxide solution to minimize the risk of exposure. The following table summarizes the required PPE.

Body Part	Personal Protective Equipment	Specifications
Hands	Chemical-resistant gloves	Impermeable material (e.g., nitrile, neoprene, or PVC). Check for degradation and penetration times.
Eyes	Safety glasses with side shields or goggles	Must provide protection against splashes.
Face	Face shield	To be used in conjunction with safety glasses or goggles, especially when handling larger quantities or when there is a significant splash risk.
Body	Protective clothing	A lab coat or chemical-resistant apron. For larger quantities, chemical-resistant coveralls may be necessary.
Feet	Closed-toe shoes	Chemical-resistant footwear is recommended.[4]

Handling and Storage Procedures

Proper handling and storage are critical to prevent accidents and maintain the integrity of the chemical.

- Handling:
 - Always work in a well-ventilated area, preferably under a chemical fume hood.[6]
 - Avoid direct contact with skin, eyes, and clothing.[1][5]
 - Do not inhale mist, vapors, or spray.[3][4]

- When diluting, always add the sodium hydroxide solution to water slowly; never add water to the solution, as this can cause a violent exothermic reaction.
- Use corrosion-resistant containers and equipment.^[1] Be aware that the solution is corrosive to metals such as aluminum, tin, lead, and zinc.^{[3][6]}
- Wash hands thoroughly after handling.^{[1][5]}
- Storage:
 - Store in a cool, dry, well-ventilated area away from incompatible materials such as acids, oxidizing agents, and metals.^{[1][5]}
 - Keep containers tightly closed when not in use.^{[1][3][5]}
 - Store in a corrosion-resistant container with a resistant inner liner.^[1]
 - Ensure the storage area is locked to prevent unauthorized access.^[1]

Emergency and First-Aid Measures

In the event of an exposure or spill, immediate action is necessary.

Exposure Route	First-Aid Procedure
Skin Contact	Immediately remove all contaminated clothing. [1][4] Rinse the affected skin with plenty of water for at least 15 minutes.[1] Seek immediate medical attention.[1]
Eye Contact	Immediately rinse cautiously with water for several minutes.[1] Remove contact lenses if present and easy to do. Continue rinsing.[1] Seek immediate medical attention.[1][6]
Inhalation	Move the person to fresh air and keep them in a position comfortable for breathing.[1][5] If breathing is difficult, administer oxygen.[1] Seek immediate medical attention.[1]
Ingestion	Rinse mouth thoroughly with water.[1][5] Do NOT induce vomiting.[1][4][5] Seek immediate medical attention.[1]

Spill and Disposal Plan

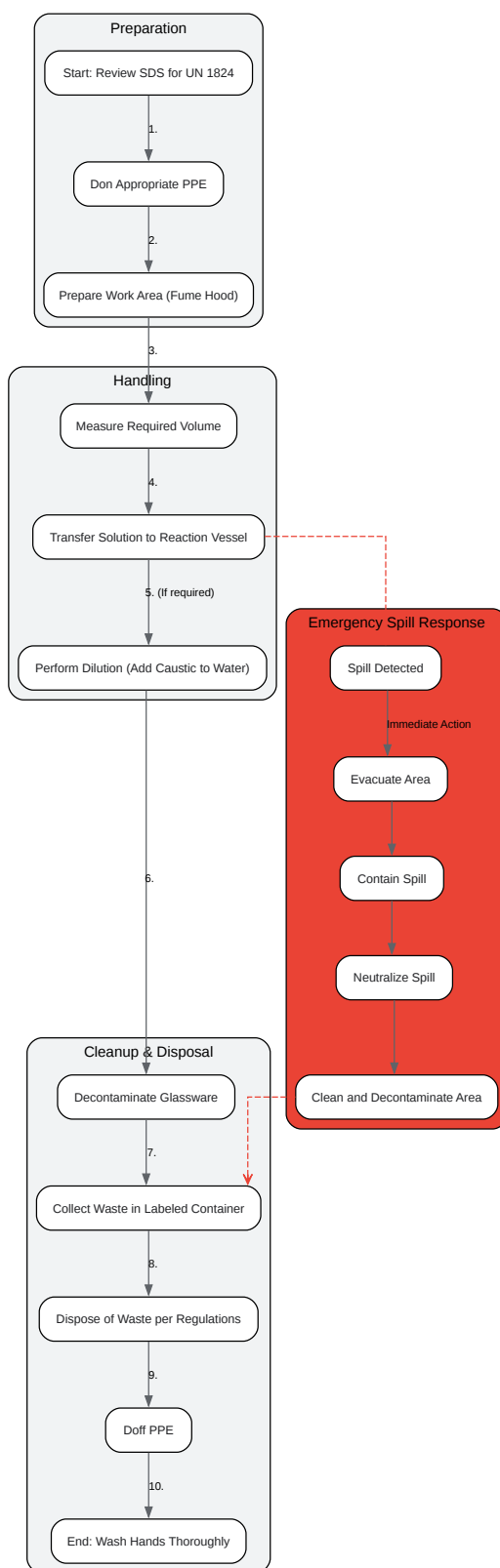
A clear plan for managing spills and disposing of waste is essential for laboratory safety and environmental protection.

- Spill Response:
 - Evacuate the immediate area if the spill is large or in a confined space.
 - Wear appropriate PPE, including respiratory protection if necessary.
 - Contain the spill using absorbent materials.[4][5]
 - Neutralize the spill with a weak acid (e.g., dilute acetic acid) with caution, as this can generate heat.
 - Collect the neutralized residue and place it in a suitable container for disposal.[4]

- Clean the spill area thoroughly with water.
- Disposal:
 - Dispose of waste sodium hydroxide solution and contaminated materials in accordance with local, state, and federal regulations.^[1]
 - Do not dispose of the solution down the drain without neutralization and significant dilution, and only if permitted by local regulations.
 - Waste containers should be clearly labeled.

Workflow for Safe Handling of UN 1824

The following diagram outlines the standard operating procedure for safely handling Sodium Hydroxide solution from preparation to disposal.



[Click to download full resolution via product page](#)

Caption: Standard operating procedure for handling UN 1824.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. louisville.edu [louisville.edu]
- 2. spectrumchemical.com [spectrumchemical.com]
- 3. labbox.es [labbox.es]
- 4. chemfax.com [chemfax.com]
- 5. labbox.es [labbox.es]
- 6. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guidance for Handling Sodium Hydroxide Solution (UN 1824)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b591233#personal-protective-equipment-for-handling-sr-1824]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com